

Personal protective equipment for handling Sucnr1-IN-2

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Compound of Interest

Compound Name: Sucnr1-IN-2

Cat. No.: B12377795

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Essential Safety and Handling Guide for Sucnr1-IN-2

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount when handling chemical compounds like **Sucnr1-IN-2**. This guide provides immediate, essential safety protocols and logistical information for the proper handling, storage, and disposal of **Sucnr1-IN-2**, a succinate receptor 1 (SUCNR1) inhibitor used in neurodegenerative disease research.^{[1][2]}

Hazard Identification and Classification

Sucnr1-IN-2 is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.^[3] It is crucial to handle this compound with care to avoid adverse health effects and environmental contamination.

GHS Hazard Classification:

Hazard Class	Category	Hazard Statement
Acute toxicity, Oral	4	H302: Harmful if swallowed.[3]
Acute aquatic toxicity	1	H400: Very toxic to aquatic life. [3]
Chronic aquatic toxicity	1	H410: Very toxic to aquatic life with long lasting effects.

GHS Label Elements:

Pictogram	Signal Word
GHS07: Exclamation mark, GHS09: Environment	Warning

Personal Protective Equipment (PPE)

To minimize exposure and ensure personal safety, the following personal protective equipment should be worn at all times when handling **Sucnr1-IN-2**.

Equipment	Specifications
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure. Chemically resistant gloves (e.g., nitrile rubber) should be used.
Respiratory Protection	No protective equipment is needed under normal use conditions with adequate ventilation. If dust or aerosols are generated, a particle filter respirator is recommended.

Handling and Storage Procedures

Proper handling and storage are critical to maintaining the integrity of **Sucnr1-IN-2** and ensuring a safe laboratory environment.

Handling:

- Avoid inhalation, contact with eyes, and skin.
- Avoid the formation of dust and aerosols.
- Use only in areas with appropriate exhaust ventilation.
- Do not eat, drink, or smoke when using this product.
- Wash skin thoroughly after handling.

Storage:

- Keep the container tightly sealed in a cool, well-ventilated area.
- Store at -20°C for the powder form or -80°C when in solvent.
- Keep away from direct sunlight and sources of ignition.

First Aid Measures

In the event of exposure, immediate first aid is crucial.

Exposure Route	First Aid Measures
If Swallowed	Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth.
Eye Contact	Remove any contact lenses, locate an eye-wash station, and flush eyes immediately with large amounts of water. Separate eyelids with fingers to ensure adequate flushing. Promptly call a physician.
Skin Contact	Rinse skin thoroughly with large amounts of water. Remove contaminated clothing and shoes.
If Inhaled	Move to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration.

Disposal Plan

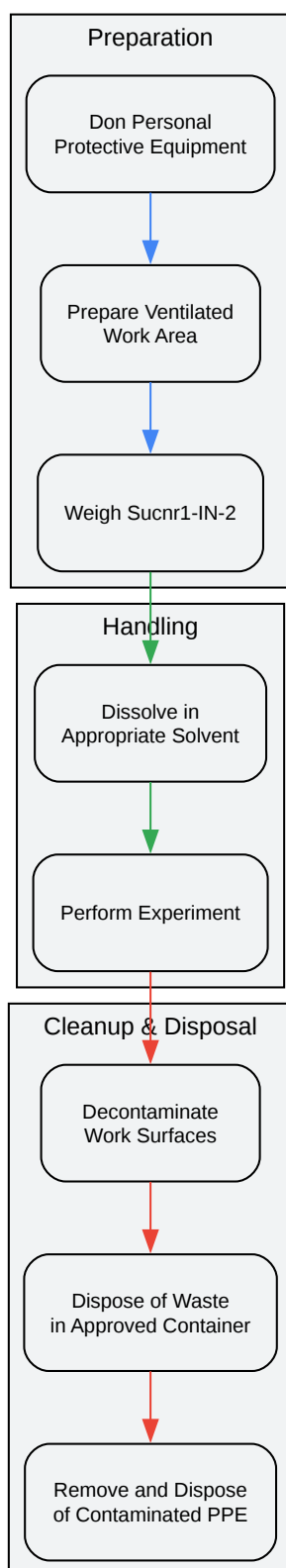
Proper disposal of **Sucnr1-IN-2** is essential to prevent environmental contamination.

Waste Disposal:

- Dispose of contents and container to an approved waste disposal plant.
- Collect any spillage.
- Avoid release to the environment.

Operational Workflow for Handling Sucnr1-IN-2

The following diagram outlines the standard operational workflow for safely handling **Sucnr1-IN-2** in a laboratory setting.

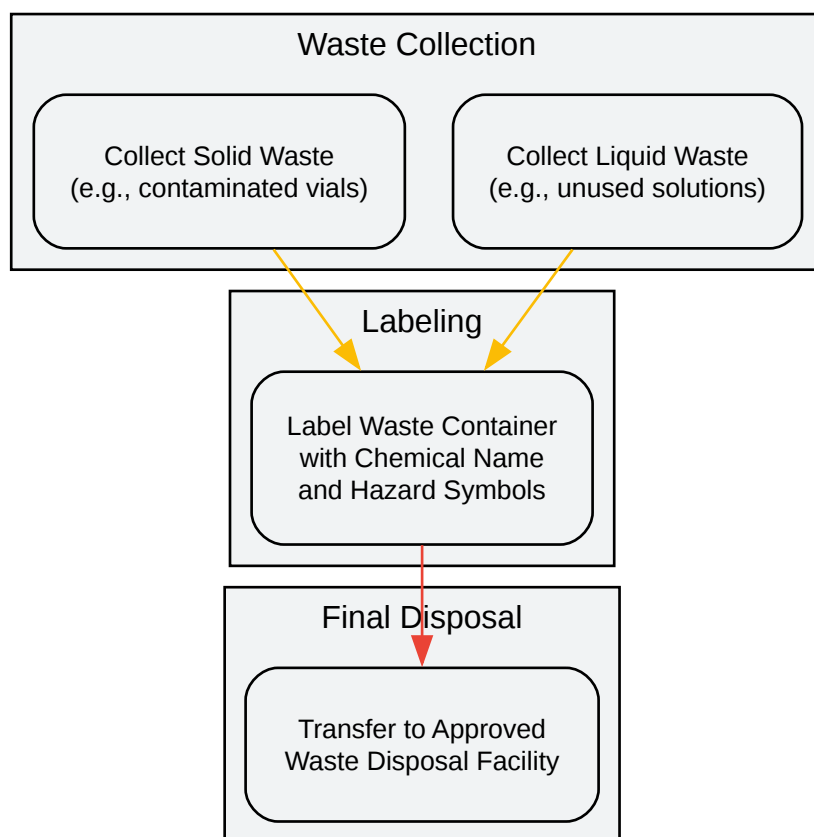


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Sucnr1-IN-2 Handling Workflow

Disposal Workflow

This diagram illustrates the necessary steps for the safe disposal of **Sucnr1-IN-2** waste.



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Sucnr1-IN-2 Disposal Workflow

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References

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